

Application Notes and Protocols for Yadanziolide C in Cancer Research

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Compound of Interest

Compound Name: Yadanziolide C

Cat. No.: B8072674

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Insufficient Data Available for Yadanziolide C

Following a comprehensive literature search, it has been determined that there is currently insufficient publicly available scientific data to generate detailed application notes and protocols specifically for **Yadanziolide C** as a tool compound in cancer research. The existing research predominantly focuses on its analogue, Yadanziolide A.

While **Yadanziolide C** has been isolated from the seeds of *Brucea javanica*, a plant known for its traditional medicinal uses, its specific biological activities, mechanism of action, and potential applications in oncology have not been extensively characterized in the scientific literature.^[1] Key experimental data such as IC₅₀ values against various cancer cell lines, detailed effects on signaling pathways, and established protocols for its use in cancer research are not available at this time.

The majority of research on compounds from *Brucea javanica* has centered on Yadanziolide A, which has demonstrated significant anti-cancer properties. Studies on Yadanziolide A have shown that it exerts dose-dependent cytotoxic effects on hepatocellular carcinoma cells by inhibiting proliferation and inducing apoptosis.^[2] The mechanism of action for Yadanziolide A has been linked to the modulation of the JAK-STAT signaling pathway.^[2]

Alternative Compound for Consideration: Yadanziolide A

Given the user's interest in the Yadanziolide family of compounds, we can provide detailed application notes and protocols for Yadanziolide A, for which there is a more substantial body of

research. This would include:

- **Quantitative Data:** A summary of reported IC50 values for Yadanziolide A against various cancer cell lines.
- **Signaling Pathways:** A detailed description and visualization of the JAK-STAT pathway and how Yadanziolide A interacts with it.
- **Experimental Protocols:** Methodologies for assays used to characterize the anti-cancer effects of Yadanziolide A, such as cell viability assays, apoptosis assays, and western blotting for pathway analysis.

Please advise if you would like to proceed with generating this content for Yadanziolide A.

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References

- 1. Yadanziolide A | CAS:95258-14-3 | Manufacturer ChemFaces [chemfaces.com]
- 2. Yadanziolide A Inhibits Proliferation and Induces Apoptosis of Hepatocellular Carcinoma via JAK-STAT Pathway: A Preclinical Study - PMC [pmc.ncbi.nlm.nih.gov]
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